

# What are the chemical properties of Assoanine?

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## Compound of Interest

Compound Name: *Assoanine*

Cat. No.: *B1216687*

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An in-depth technical guide on the chemical properties of **Assoanine**, designed for researchers, scientists, and drug development professionals.

## Introduction

**Assoanine** is a natural product found in plant species such as *Narcissus jacetanus* and *Narcissus assoanus*.<sup>[1]</sup> It belongs to the phenanthridine class of compounds.<sup>[1]</sup> This document provides a summary of its known chemical properties based on available computational data. It should be noted that experimental data on **Assoanine** is limited in the public domain.

## Chemical and Physical Properties

The chemical and physical properties of **Assoanine** have been estimated through computational methods. The following table summarizes these computed properties.

Property	Value	Source
Molecular Formula	C17H17NO2	PubChem[1]
Molecular Weight	267.32 g/mol	PubChem[1]
IUPAC Name	4,5-dimethoxy-9-azatetracyclo[7.6.1.02,7.012,16]hexadeca-1(15),2,4,6,12(16),13-hexaene	PubChem[1]
Canonical SMILES	<chem>COC1=C(C=C2C(=C1)CN3CC4=C3C2=CC=C4)OC</chem>	PubChem[1]
InChI Key	JSGDAMUNBMFHFH-UHFFFAOYSA-N	PubChem[1]
Topological Polar Surface Area	21.7 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	20	PubChem[1]
Complexity	361	PubChem[1]

## Experimental Protocols

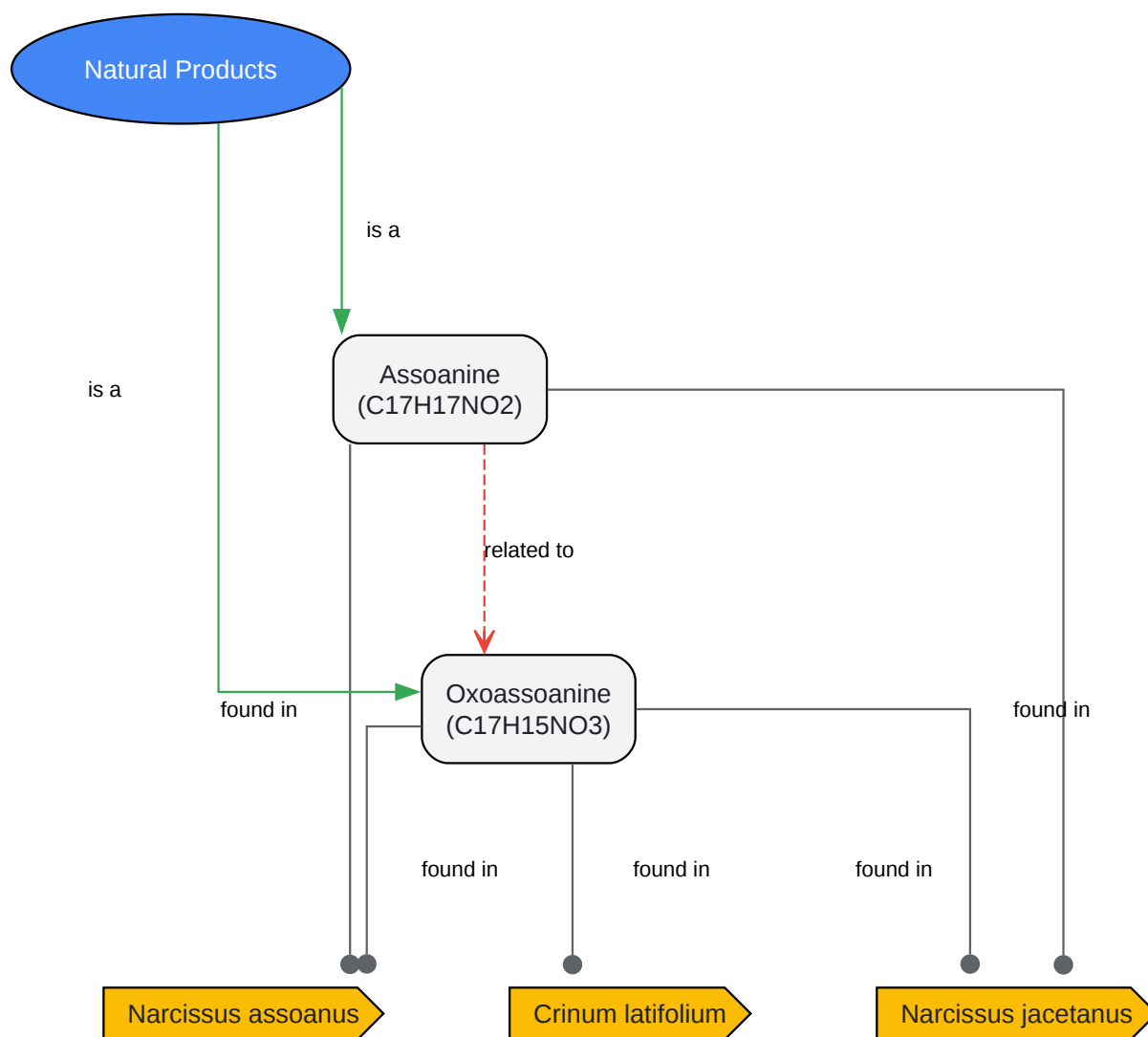
Detailed experimental protocols for the determination of the physicochemical properties of **Assoanine** are not currently available in the public scientific literature. The data presented in this guide are based on computational models.

## Biological Activity and Signaling Pathways

Information regarding the biological activity and associated signaling pathways of **Assoanine** is not available in the public domain. Further research is required to elucidate its mechanism of action and potential therapeutic effects. A related compound, **Oxoassoanine**, has also been identified.[2]

## Relationships and Natural Occurrence

The following diagram illustrates the relationship between **Assoanine**, its related compound **Oxoassoanine**, and their natural sources.



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Caption: Relationship of **Assoanine** and its natural sources.

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## References

- 1. Assoanine | C<sub>17</sub>H<sub>17</sub>NO<sub>2</sub> | CID 443725 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Oxoassoanine | C<sub>17</sub>H<sub>15</sub>NO<sub>3</sub> | CID 321919 - PubChem [pubchem.ncbi.nlm.nih.gov]
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